

2-Amino-N-isopropylacetamide: An Obscure Glycinamide Derivative with Limited Publicly Available Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Amino-N-isopropylacetamide**

Cat. No.: **B117494**

[Get Quote](#)

An in-depth review of publicly accessible scientific literature and patent databases reveals a significant lack of detailed information regarding the discovery, history, and specific applications of **2-Amino-N-isopropylacetamide**. This compound, also known by its synonyms n-isopropylglycinamide and 2-amino-N-(methylethyl)acetamide, appears primarily as a commercially available chemical intermediate. While the broader class of amino acid amides has relevance in medicinal chemistry, specific research detailing the synthesis, pharmacological properties, and mechanism of action of this particular molecule is not readily available.

Chemical and Physical Properties

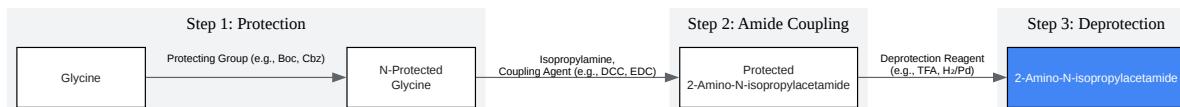
A summary of the basic chemical and physical data for **2-Amino-N-isopropylacetamide** is presented in Table 1. This information is primarily sourced from chemical supplier catalogs and public chemical databases.

Property	Value	Source
CAS Number	67863-05-2	[1]
Molecular Formula	C ₅ H ₁₂ N ₂ O	[1]
Molecular Weight	116.16 g/mol	[1]
Alternate Names	n-isopropylglycinamide; 2-amino-N-(methylethyl)acetamide; N-propan-2-ylglycinamide	[1]
Purity (typical)	≥95%	[1]

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis of **2-Amino-N-isopropylacetamide** are absent from the surveyed literature. General methods for the synthesis of amides from carboxylic acids and amines are well-established in organic chemistry. A plausible synthetic route for **2-Amino-N-isopropylacetamide** would involve the coupling of a protected glycine derivative (to prevent self-reaction of the amino group) with isopropylamine, followed by deprotection.

A generalized workflow for such a synthesis is depicted below. It is important to note that this is a theoretical pathway and has not been specifically documented for this compound in the available literature.



[Click to download full resolution via product page](#)

Figure 1. A plausible, though undocumented, synthetic workflow for **2-Amino-N-isopropylacetamide**.

Potential Applications and Biological Activity

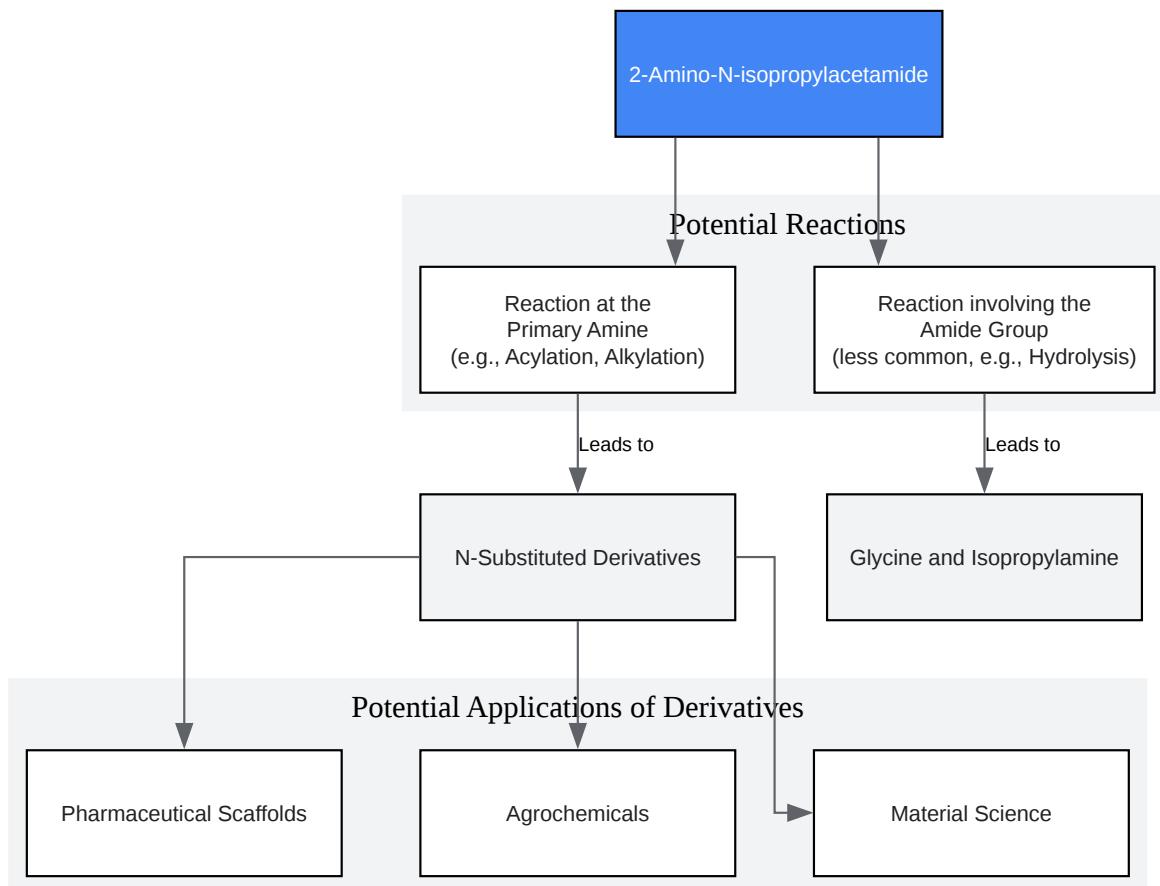
The searches for the biological activity and applications of **2-Amino-N-isopropylacetamide** did not yield any specific results. The broader class of amino acid amides and their derivatives are known to possess a wide range of biological activities and are utilized as building blocks in drug discovery.[2][3][4] For instance, the amide bond is a fundamental component of peptides and proteins, and synthetic amino acid amides are often explored for their potential as enzyme inhibitors, antimicrobial agents, and other therapeutic applications.[5]

However, without specific studies on **2-Amino-N-isopropylacetamide**, any discussion of its biological activity remains speculative and would be based on analogies to other structurally related small molecules. The presence of a primary amine and an amide group suggests potential for hydrogen bonding and interactions with biological targets.

Use as a Chemical Building Block

The most prominent role of **2-Amino-N-isopropylacetamide**, based on its commercial availability, is likely as a chemical building block in the synthesis of more complex molecules. Its bifunctional nature (a primary amine and an amide) allows for further chemical modifications at either end of the molecule. This could be valuable in the construction of larger scaffolds for various applications, including agrochemicals, materials science, and pharmaceuticals.

A logical workflow illustrating its potential use as a building block is presented below.



[Click to download full resolution via product page](#)

Figure 2. Logical relationship of **2-Amino-N-isopropylacetamide** as a chemical intermediate.

Conclusion

In conclusion, **2-Amino-N-isopropylacetamide** is a chemical compound for which there is a notable absence of in-depth scientific literature regarding its discovery, history, and biological function. Its primary role appears to be that of a commercially available intermediate for chemical synthesis. While the broader family of amino acid amides is of significant interest in medicinal chemistry, dedicated research to elucidate the specific properties and potential applications of **2-Amino-N-isopropylacetamide** is not publicly documented. Further research

would be required to determine if this molecule possesses any unique biological activities or if its utility is confined to its role as a synthetic building block.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. Synthesis and Biological Evaluation of Amino Acid Based Mutual Am...: Ingenta Connect [ingentaconnect.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [2-Amino-N-isopropylacetamide: An Obscure Glycinamide Derivative with Limited Publicly Available Research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b117494#discovery-and-history-of-2-amino-n-isopropylacetamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com